

3-Nitrobenzoyl chloride safety data sheet (SDS) information

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Compound of Interest

Compound Name: 3-Nitrobenzoyl chloride

Cat. No.: B089680

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Technical Safety Guide: 3-Nitrobenzoyl Chloride

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information for **3-Nitrobenzoyl chloride** (CAS No: 121-90-4), compiled from Safety Data Sheets (SDS). It is intended to provide researchers, scientists, and drug development professionals with the necessary information to handle this chemical safely in a laboratory setting.

Hazard Identification and Classification

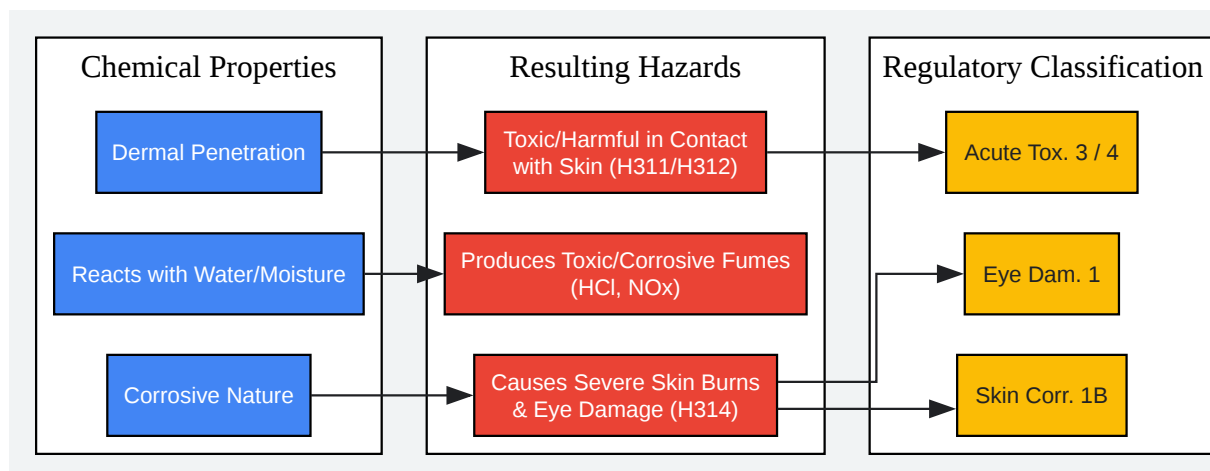
3-Nitrobenzoyl chloride is a corrosive and toxic substance that poses significant health risks upon exposure.^[1] It is classified as a substance that causes severe skin burns and eye damage.^{[2][3]} It is also harmful or toxic if it comes into contact with the skin.^[1] Some classifications also indicate it may be corrosive to metals and is suspected of causing genetic defects.^{[2][3]}

Table 1: GHS Hazard Classifications

Hazard Class	Category	GHS Code	Description	Citations
Skin Corrosion/Irritation	1B	H314	Causes severe skin burns and eye damage	[2] [3]
Acute Toxicity, Dermal	3 or 4	H311 / H312	Toxic / Harmful in contact with skin	[1]
Serious Eye Damage	1	H318	Causes serious eye damage	[1]
Germ Cell Mutagenicity	2	H341	Suspected of causing genetic defects	[2] [3]
Corrosive to Metals	1	H290	May be corrosive to metals	[2] [3]

Precautionary Statements (Selected P-Statements):

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[\[2\]](#)[\[3\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[2\]](#)[\[3\]](#)
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[2\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)
- P310: Immediately call a POISON CENTER or doctor/physician.[\[2\]](#)



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Caption: Logical relationship between chemical properties and hazard classifications.

Physical and Chemical Properties

3-Nitrobenzoyl chloride is a brown or yellow-to-brown solid with a pungent odor.^{[1][4]} It has a low melting point and may appear as a liquid.^[1] It decomposes in water.^{[1][5]}

Table 2: Physical and Chemical Data

Property	Value	Citations
Molecular Formula	C ₇ H ₄ ClNO ₃	[5]
Molecular Weight	185.56 g/mol	[1]
Appearance	Brown solid	[4]
Odor	Pungent	[4]
Melting Point	30 - 35 °C / 86 - 95 °F	[4]
Boiling Point	275 - 278 °C / 527 - 532.4 °F @ 760 mmHg	[4]
Flash Point	> 112 °C / > 233.6 °F	[4]
Density	1.5 ± 0.1 g/cm ³	[5]
Water Solubility	Decomposes	[1][5]
Vapor Density	6.43 (Heavier than air)	[1]

Toxicological Information

Acute toxicity data is limited. The available data indicates that **3-Nitrobenzoyl chloride** is toxic through dermal contact and ingestion.[5]

Table 3: Acute Toxicity Data

Test	Route	Species	Dose/Duration	Citations
LD50	Oral	Rat	2460 uL/kg	[5]
LD50	Dermal	Rabbit	790 uL/kg	[5]

Experimental Protocols

The Safety Data Sheets reviewed for this guide summarize the results of toxicological and physical hazard testing but do not provide detailed experimental methodologies (e.g., specific OECD test guidelines). The data presented are reference values from suppliers and databases.

For detailed experimental protocols, researchers should consult primary toxicology literature or specific regulatory filings. The RTECS (Registry of Toxic Effects of Chemical Substances) number for this compound is DM6646000.[5]

Emergency Procedures

Immediate and appropriate action is critical when dealing with exposures or spills.

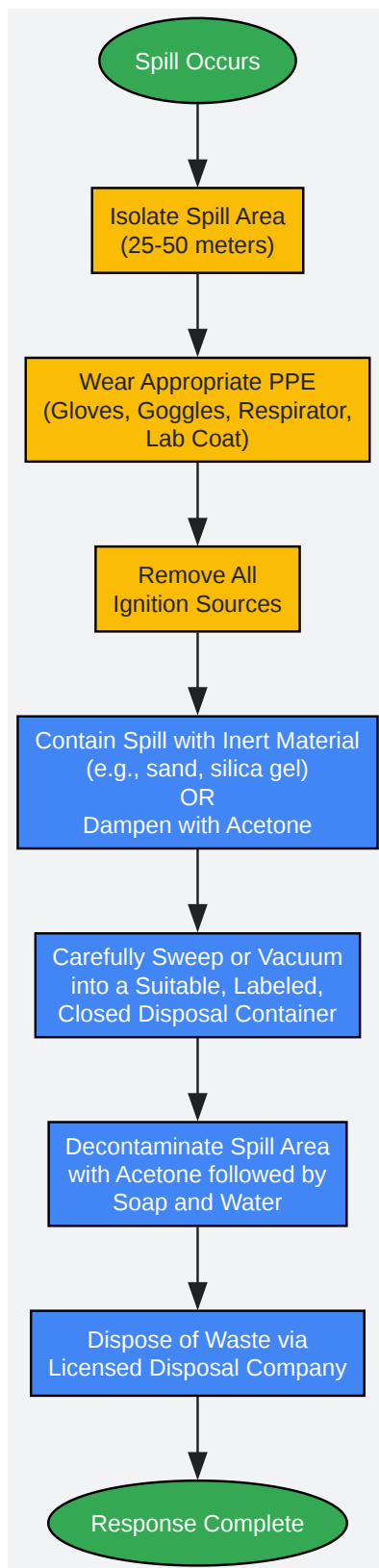
First-Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15-30 minutes, also under the eyelids.[4][6][7] Remove contact lenses if present and easy to do.[2] Immediate medical attention is required.[4][6]
- **Skin Contact:** Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[4][6] Immediate medical attention is required.[4]
- **Inhalation:** Remove to fresh air.[4][6] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[4][6] Seek immediate medical attention.[2]
- **Ingestion:** Do NOT induce vomiting.[2][4] Rinse mouth with water.[2] If the victim is conscious, give a cupful of water.[6] Call a physician or poison control center immediately.[8]

Fire-Fighting Measures:

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or chemical foam.[2][4]
- **Unsuitable Extinguishing Media:** Do NOT use water, as it reacts with the substance to produce toxic and corrosive fumes.[2][6][9]
- **Hazardous Combustion Products:** Thermal decomposition can produce nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), phosgene, and hydrogen chloride gas.[4][10]
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][10]

Accidental Release Measures:

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Caption: Workflow for responding to a **3-Nitrobenzoyl chloride** spill.

Handling, Storage, and Personal Protection

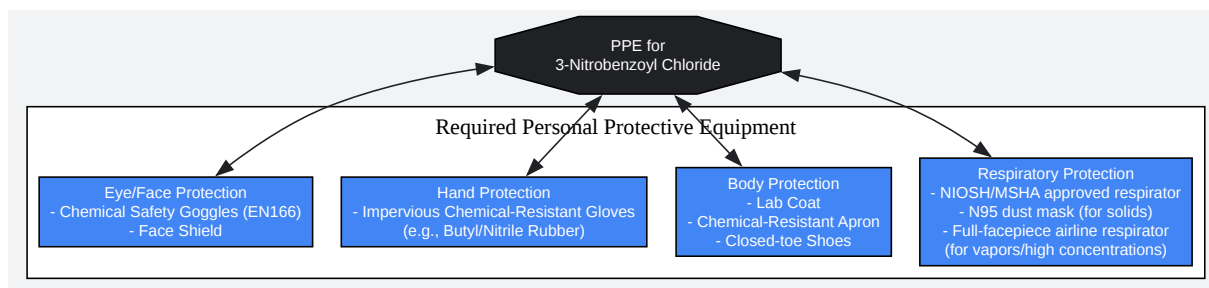
Handling:

- Use only in a well-ventilated area, preferably under a chemical fume hood.[\[4\]](#)[\[10\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not breathe dust or vapors.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[6\]](#)
- Handle under an inert gas atmosphere where possible.[\[6\]](#)

Storage:

- Store in a cool, dry, well-ventilated place.[\[6\]](#)[\[10\]](#) Refrigeration is recommended.[\[10\]](#)
- Keep containers tightly closed.[\[10\]](#)
- Store locked up.[\[4\]](#)
- Store in a corrosives area.[\[6\]](#)[\[10\]](#)
- Protect from moisture and exposure to air, as it is unstable.[\[1\]](#)[\[6\]](#)[\[10\]](#)
- Incompatible Materials: Water, strong bases, alcohols, and strong oxidizing agents.[\[1\]](#)[\[4\]](#)

Personal Protective Equipment (PPE): To mitigate the risks associated with handling **3-Nitrobenzoyl chloride**, the use of appropriate PPE is mandatory.



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Caption: Required Personal Protective Equipment (PPE) for safe handling.

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